

In-Depth Technical Guide to WIZ Degradator 5 and Related Compounds

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Compound of Interest

Compound Name: WIZ degrader 5

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This technical guide provides a comprehensive overview of the chemical structure, properties, and mechanism of action of **WIZ degrader 5** and its more extensively characterized analogs, dWIZ-1 and dWIZ-2. This document details the experimental protocols for their evaluation and presents key quantitative data to support further research and development in the field of targeted protein degradation, with a focus on therapeutics for sickle cell disease.

Introduction

WIZ degrader 5 and the related compounds dWIZ-1 and dWIZ-2 are novel small molecules that have emerged as potent degraders of the WIZ (Widely Interspaced Zinc Finger) transcription factor. These compounds operate through a "molecular glue" mechanism, inducing the proximity of WIZ to the Cereblon (CRBN) E3 ubiquitin ligase complex, leading to the ubiquitination and subsequent proteasomal degradation of WIZ. The degradation of WIZ, a known repressor of fetal hemoglobin (HbF), results in the induction of HbF expression. This therapeutic strategy holds significant promise for the treatment of genetic hemoglobinopathies such as sickle cell disease (SCD), where increased HbF levels can ameliorate the clinical symptoms.

Chemical Structure and Properties

While the specific chemical structure of **WIZ degrader 5** (also referred to as compound 41) is detailed within patent literature, the structures of the more advanced compounds, dWIZ-1 and

dWIZ-2, have been published in peer-reviewed journals.

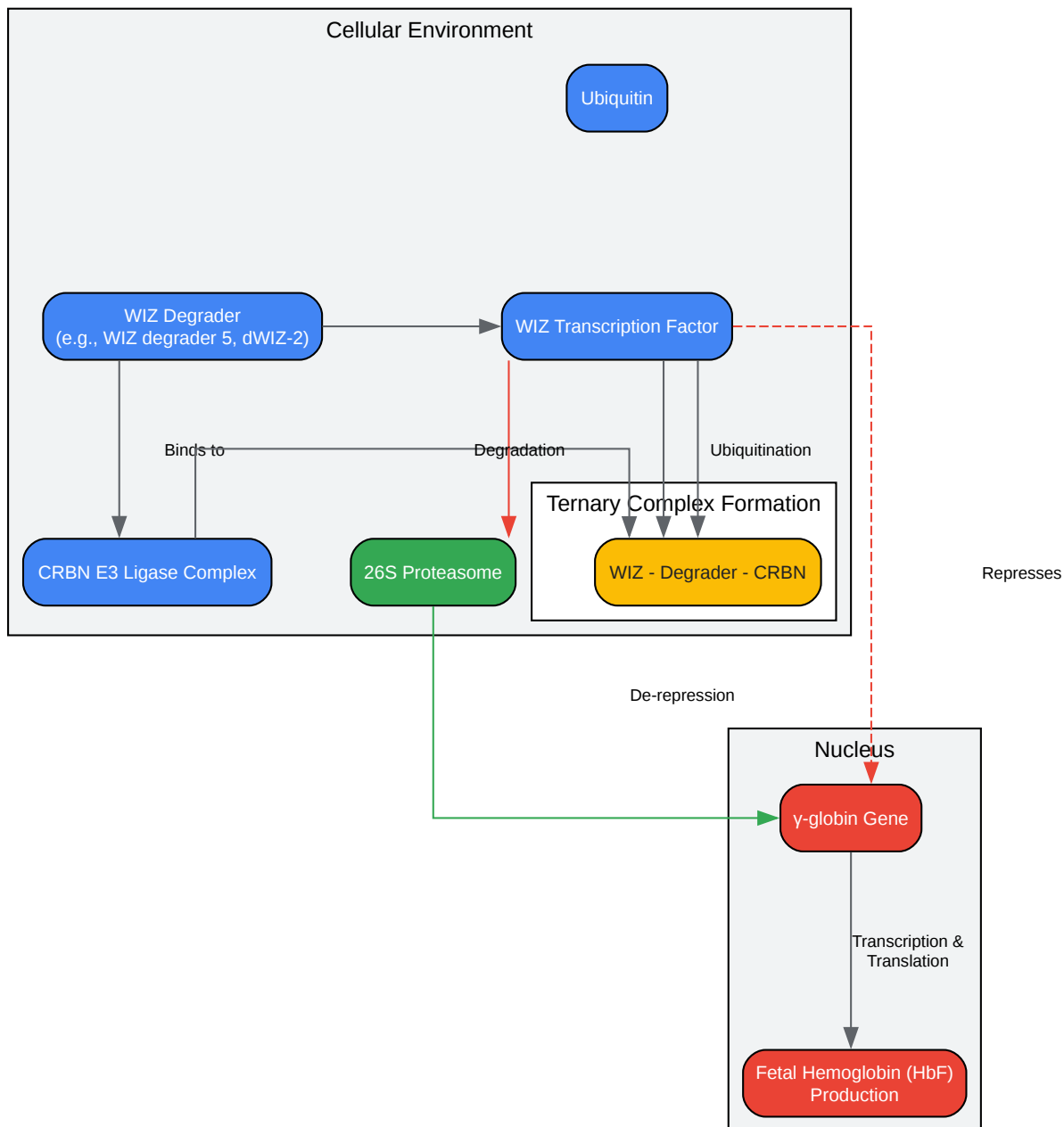
Table 1: Chemical Properties of WIZ Degraders

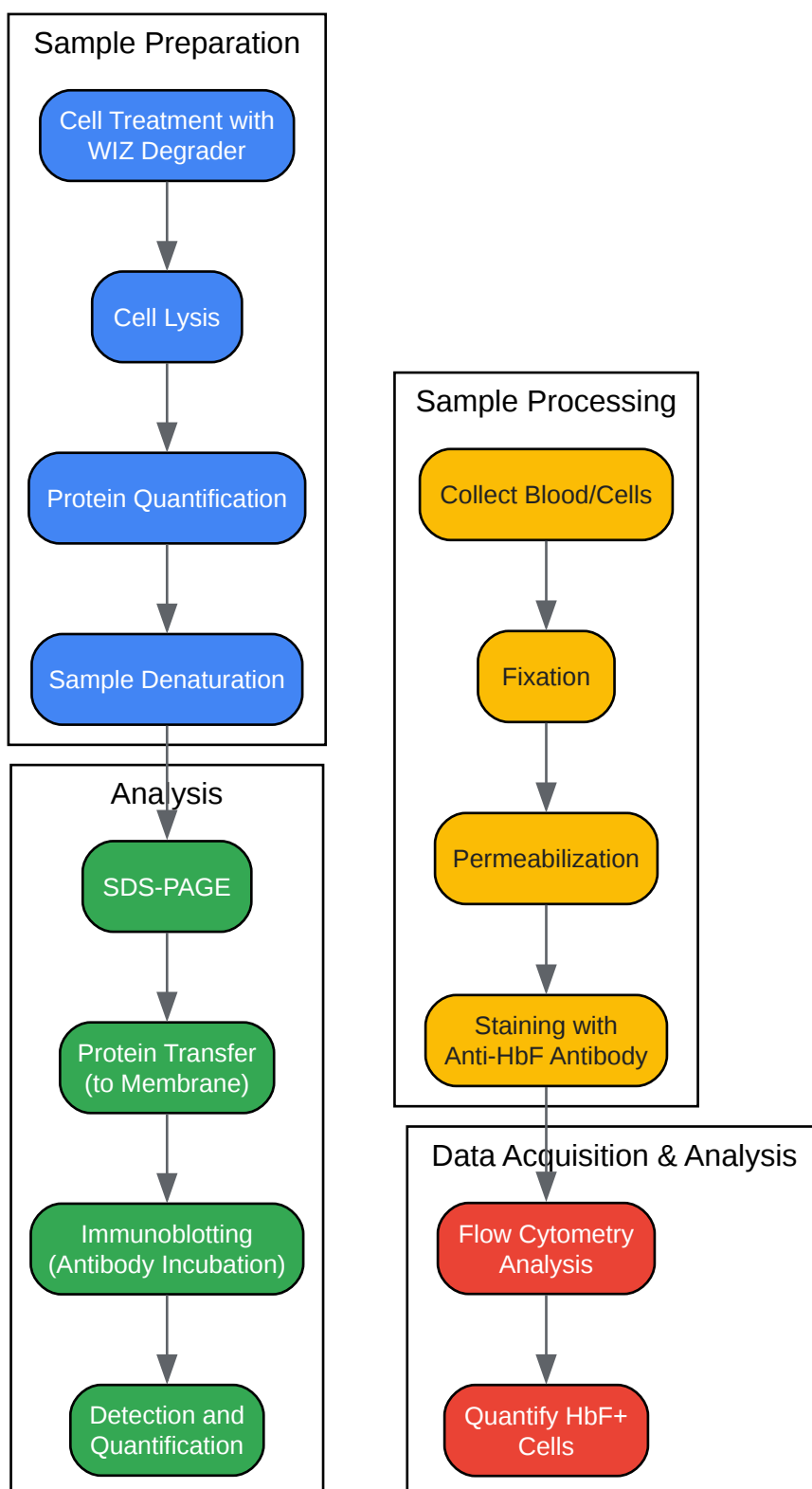
Compound Name	Alternate Name	Molecular Formula	Molecular Weight (g/mol)	Key Properties
WIZ degrader 5	Compound 41	C ₂₁ H ₂₇ N ₃ O	385.46	Induces up to 88.6% degradation of WIZ in 293T cells.[1]
dWIZ-1	-	Not specified	Not specified	Potent WIZ molecular glue degrader; recruits WIZ(ZF7) to CRBN.
dWIZ-2	HbF inducer 3	Not specified	Not specified	Orally active molecular glue; DC ₅₀ = 13 nM for WIZ degradation in primary human erythroid precursor cells; EC ₅₀ = 100 nM for HbF induction.

Mechanism of Action: A Molecular Glue Approach

WIZ degraders function as molecular glues, a class of small molecules that induce or stabilize the interaction between two proteins that would otherwise not interact. In this case, the degrader facilitates the formation of a ternary complex between the WIZ transcription factor and the CRBN E3 ubiquitin ligase.

The signaling pathway for WIZ degradation and subsequent induction of fetal hemoglobin can be summarized as follows:





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References

- 1. Fetal Hemoglobin Assay | Cytometry [cytometry.mlsascp.com]
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